

Personal protective equipment for handling Ac-Gly-Ala-Lys(Ac)-AMC

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Compound of Interest

Compound Name: Ac-Gly-Ala-Lys(Ac)-AMC

Cat. No.: B1292788

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Essential Safety and Handling Guide for Ac-Gly-Ala-Lys(Ac)-AMC

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Ac-Gly-Ala-Lys(Ac)-AMC**. The following procedures are designed to ensure the safe handling of this fluorogenic peptide substrate and to provide clear, step-by-step guidance for its use in a laboratory setting.

Ac-Gly-Ala-Lys(Ac)-AMC is a synthetic peptide used as a fluorogenic substrate in protease assays, particularly in biochemical research and drug development.[1] Upon hydrolysis, it releases the fluorescent product 7-amino-4-methylcoumarin (AMC).[2][3] While specific hazard data for this compound is limited, it is prudent to handle it with the care required for all laboratory chemicals, which may be irritating to the mucous membranes and upper respiratory tract.

Personal Protective Equipment (PPE)

The following table summarizes the essential personal protective equipment required when handling **Ac-Gly-Ala-Lys(Ac)-AMC**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Disposable Gloves	Nitrile or latex, powder-free
Body Protection	Laboratory Coat	Standard, long-sleeved
Respiratory	Fume Hood	Required when handling the powdered form

Operational Plan: From Receipt to Experiment

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Store the compound in a freezer at or below -20°C, protected from light.[\[4\]](#)[\[5\]](#)
- The product is typically a white to off-white powder.[\[1\]](#)

2. Preparation of Stock Solutions:

- All handling of the solid compound should be conducted in a well-ventilated fume hood to avoid inhalation of dust.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- To prepare a stock solution, dissolve the lyophilized powder in a suitable solvent such as DMSO or DMF.
- The presence of Trifluoroacetic acid (TFA) salt from purification can affect the net weight and solubility.[\[6\]](#)

3. Use in Assays:

- When performing assays, handle all solutions containing **Ac-Gly-Ala-Lys(Ac)-AMC** with care.

- The compound is used to determine protease activity by monitoring the release of fluorescent AMC.[2][3]
- Avoid direct contact with skin and eyes. If contact occurs, wash the affected area thoroughly with water.[7]

Disposal Plan

1. Waste Segregation:

- All materials contaminated with **Ac-Gly-Ala-Lys(Ac)-AMC**, including pipette tips, tubes, and gloves, should be segregated as chemical waste.

2. Liquid Waste:

- Aqueous solutions containing this compound should be collected in a designated, labeled hazardous waste container. Do not pour down the drain.

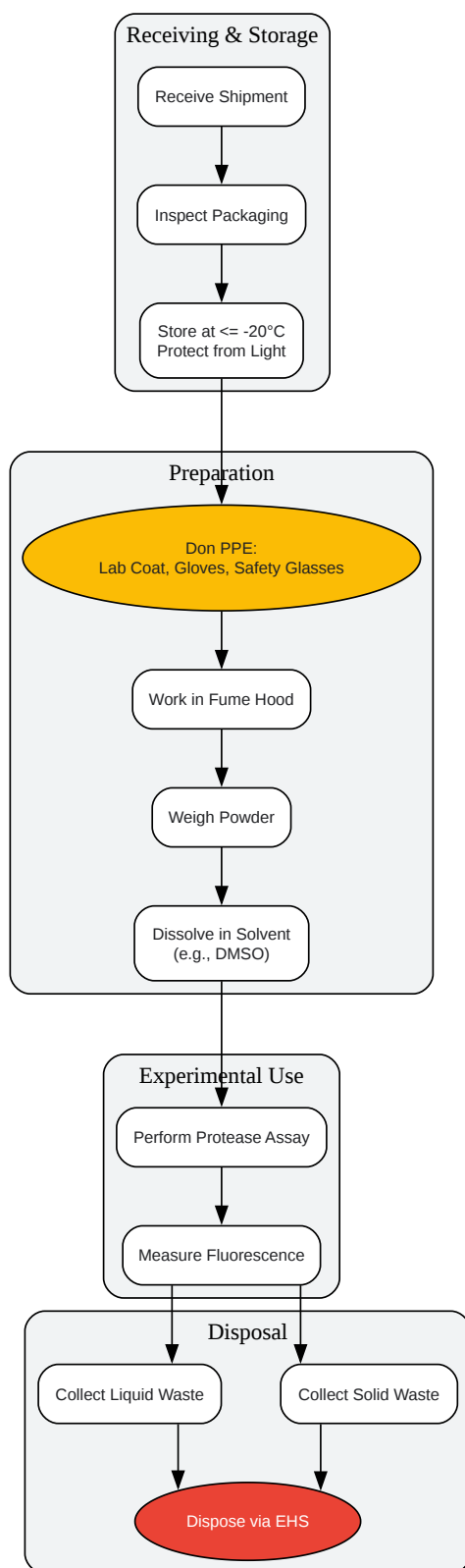
3. Solid Waste:

- Unused solid compound and contaminated disposables should be placed in a sealed, labeled container for chemical waste.

4. Disposal Procedure:

- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Workflow for Handling Ac-Gly-Ala-Lys(Ac)-AMC



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Caption: Workflow for safe handling of **Ac-Gly-Ala-Lys(Ac)-AMC**.

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